

Essential Safety and Disposal Guidance for TCMDC-135051

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Compound of Interest

Compound Name: TCMDC-125431

Cat. No.: B15563302

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This document provides critical safety, handling, and disposal information for TCMDC-135051, a potent and selective inhibitor of the Plasmodium falciparum protein kinase PfCLK3. Adherence to these guidelines is essential for ensuring laboratory safety and proper environmental stewardship.

Compound Information

Identifier	Details
Compound Name	TCMDC-135051
CAS Number	2413716-15-9[1][2]
Molecular Formula	C29H33N3O3[2]
Molecular Weight	471.60 g/mol [2]
Mechanism of Action	Selective inhibitor of P. falciparum cyclin-dependent-like kinase 3 (PfCLK3), a key regulator of RNA splicing essential for parasite survival.[3][4][5][6][7]

Proper Disposal Procedures

The following step-by-step procedures are based on the Safety Data Sheet (SDS) for TCMDC-135051 hydrochloride and general best practices for laboratory chemical waste disposal. It is imperative to consult your institution's specific waste management policies and local regulations.

Step 1: Personal Protective Equipment (PPE)

Before handling the compound for disposal, ensure you are wearing the appropriate PPE:

- Safety glasses with side shields
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

Step 2: Waste Categorization

TCMDC-135051 waste should be categorized as hazardous chemical waste. Do not dispose of this compound down the drain or in regular trash.

Step 3: Solid Waste Disposal

- Collect Solid Waste: Place any unused or expired solid TCMDC-135051, as well as any grossly contaminated materials (e.g., weighing paper, pipette tips), into a clearly labeled, sealable hazardous waste container.
- Labeling: The container must be labeled with "Hazardous Waste," the full chemical name ("TCMDC-135051"), and any other information required by your institution.

Step 4: Solution Waste Disposal

- Collect Solution Waste: Solutions containing TCMDC-135051 should be collected in a designated, leak-proof, and clearly labeled hazardous waste container.
- Avoid Mixing: Do not mix TCMDC-135051 waste with incompatible chemicals.
- Labeling: The container must be labeled with "Hazardous Waste," the full chemical name ("TCMDC-135051"), the solvent(s) used, and the approximate concentration.

Step 5: Decontamination of Labware

- **Rinse:** Glassware and other reusable equipment that has come into contact with TCMDC-135051 should be rinsed with an appropriate solvent (e.g., ethanol or acetone) to remove any residue.
- **Collect Rinsate:** The initial rinsate should be collected and disposed of as hazardous chemical waste.
- **Wash:** After the initial rinse, wash the labware with soap and water.

Step 6: Storage and Pickup

- **Storage:** Store the sealed hazardous waste containers in a designated, well-ventilated, and secure area away from incompatible materials until they are collected by your institution's environmental health and safety (EHS) department.
- **Arrange for Pickup:** Follow your institution's procedures to schedule a pickup of the hazardous waste.

Experimental Protocols

In Vitro Kinase Assay

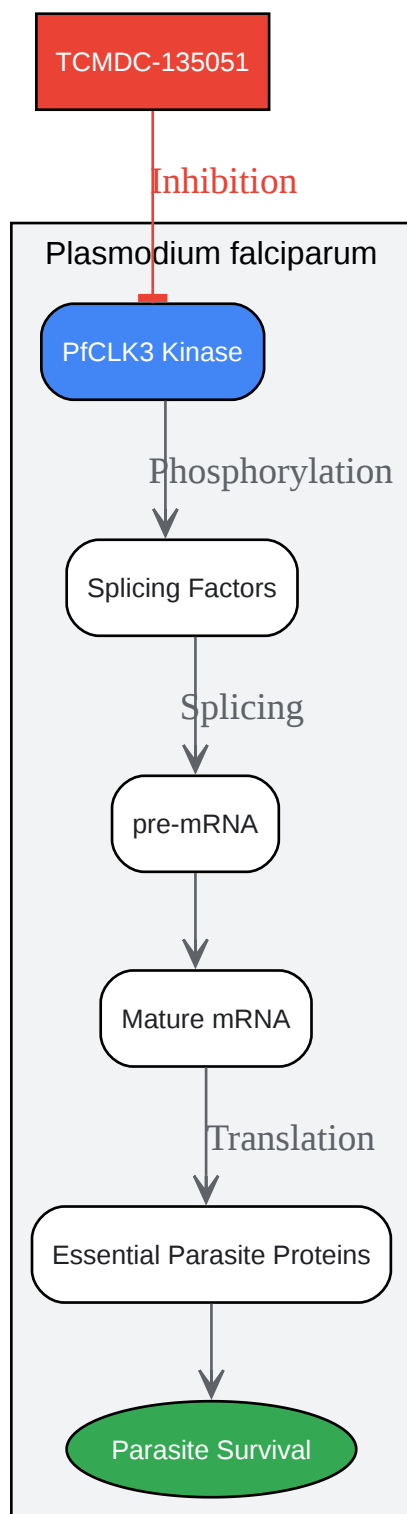
This protocol provides a general workflow for assessing the inhibitory activity of TCMDC-135051 against PfCLK3.

- **Reagent Preparation:**
 - Prepare a stock solution of TCMDC-135051 in a suitable solvent, such as DMSO.
 - Prepare a kinase buffer solution containing ATP and a suitable substrate for PfCLK3.
 - Prepare a solution of recombinant PfCLK3 enzyme.
- **Assay Procedure:**
 - Add the kinase buffer, substrate, and PfCLK3 enzyme to the wells of a microplate.

- Add varying concentrations of TCMDC-135051 to the wells. Include a control with no inhibitor.
- Initiate the kinase reaction by adding ATP.
- Incubate the plate at the optimal temperature for the enzyme.
- Stop the reaction and measure the kinase activity using a suitable detection method (e.g., fluorescence, luminescence, or radioactivity).
- Data Analysis:
 - Calculate the percentage of inhibition for each concentration of TCMDC-135051.
 - Determine the IC₅₀ value, which is the concentration of the inhibitor required to reduce enzyme activity by 50%.

Visualizations

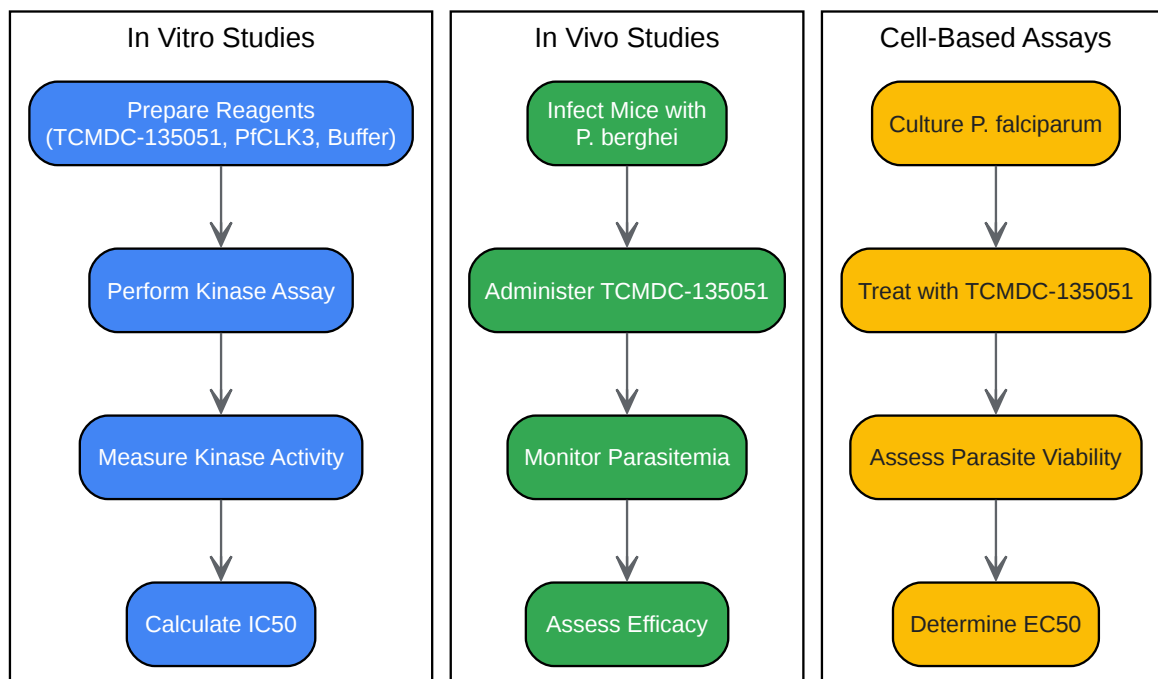
Signaling Pathway Diagram



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Caption: Inhibition of PfCLK3 by TCMDC-135051 disrupts RNA splicing, leading to decreased parasite survival.

Experimental Workflow Diagram



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Caption: General experimental workflow for evaluating the efficacy of TCMDC-135051.

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